

# "24,25-Dihydroxydammar-20-en-3-one CAS number and chemical data"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 24,25-Dihydroxydammar-20-en-3-one

Cat. No.: B15596337

[Get Quote](#)

## An In-depth Technical Guide to Dihydroxydammarane Triterpenoids

This technical guide provides a comprehensive overview of the chemical data, experimental protocols, and biological activities of two closely related dammarane-type triterpenoids: (24R)-**24,25-Dihydroxydammar-20-en-3-one** and 20,24-Dihydroxydammar-25-en-3-one. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Introduction

Dammarane-type triterpenoids are a class of natural products known for their diverse and significant biological activities, including anti-inflammatory, antioxidant, and cytotoxic effects.<sup>[1]</sup> This guide focuses on two specific dihydroxylated derivatives that have garnered scientific interest. Due to the similarity in their nomenclature, it is crucial to distinguish between them based on their CAS numbers and structural differences.

## Chemical Data and Identification

A critical point of clarification is the distinction between two compounds with similar names. The user's query, "**24,25-Dihydroxydammar-20-en-3-one**," most accurately corresponds to the chemical with CAS number 63543-53-3. However, due to nomenclature ambiguity in scientific

literature and commercial databases, this is often confused with 20,24-Dihydroxydammar-25-en-3-one, with CAS number 75069-59-9. This guide will address both compounds to provide a thorough resource.

## (24R)-24,25-Dihydroxydammar-20-en-3-one

Property	Value	Source
CAS Number	63543-53-3	[2]
Molecular Formula	C30H50O3	[2]
Molecular Weight	458.72 g/mol	[2]
Natural Source	Isolated from the herbs of <i>Walsura robusta</i> .	[3]

## 20,24-Dihydroxydammar-25-en-3-one

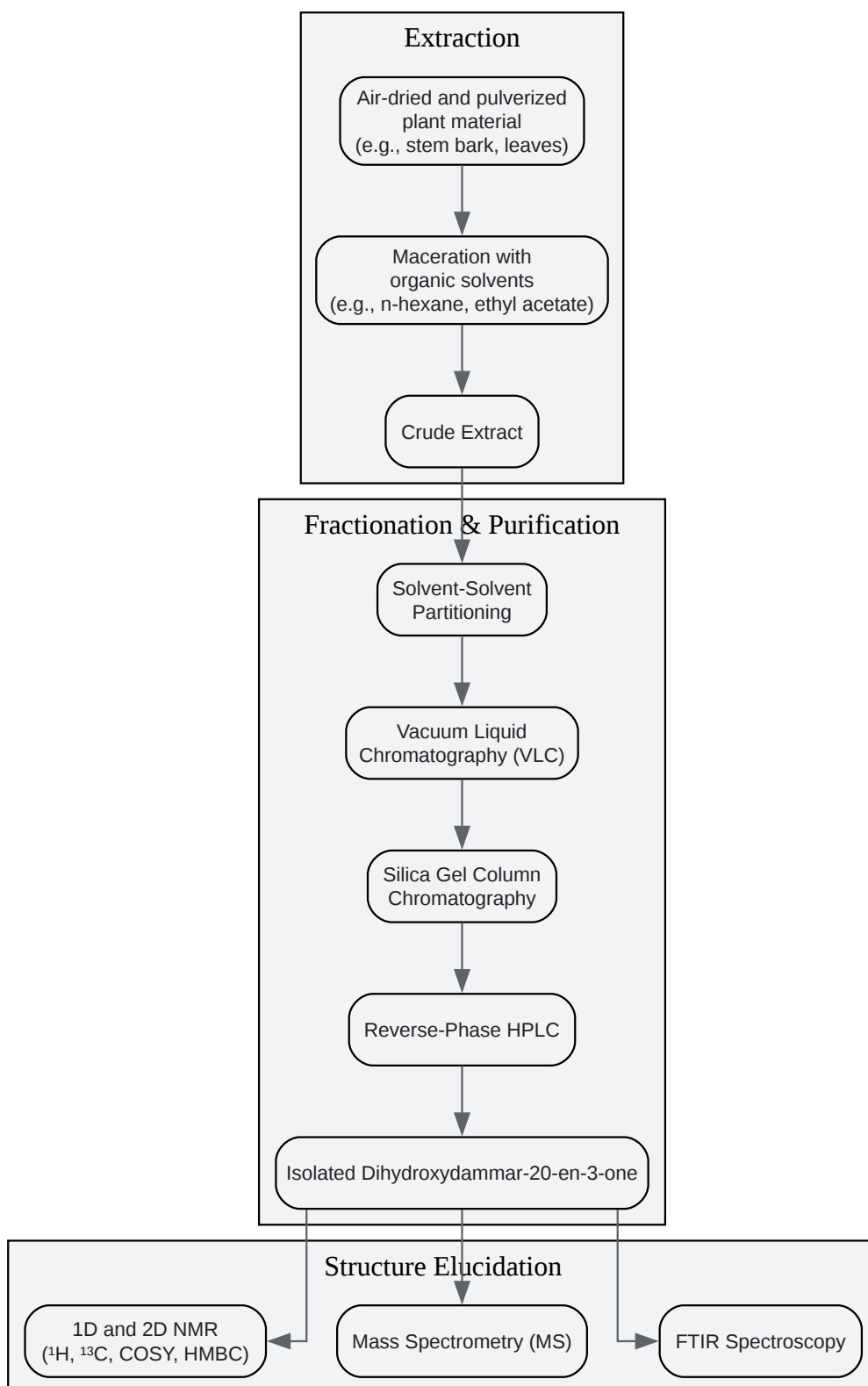
Property	Value	Source
CAS Number	75069-59-9	[1]
Synonyms	20(S),24(S)-Dihydroxydammar-25-en-3-one	[4][5]
Molecular Formula	C30H50O3	[1]
Molecular Weight	458.7 g/mol	[1][5]
Natural Sources	Isolated from the floral spikes of <i>Betula platyphylla</i> var. <i>japonica</i> and the stems of <i>Aglaia abbreviata</i> .	[4][5]

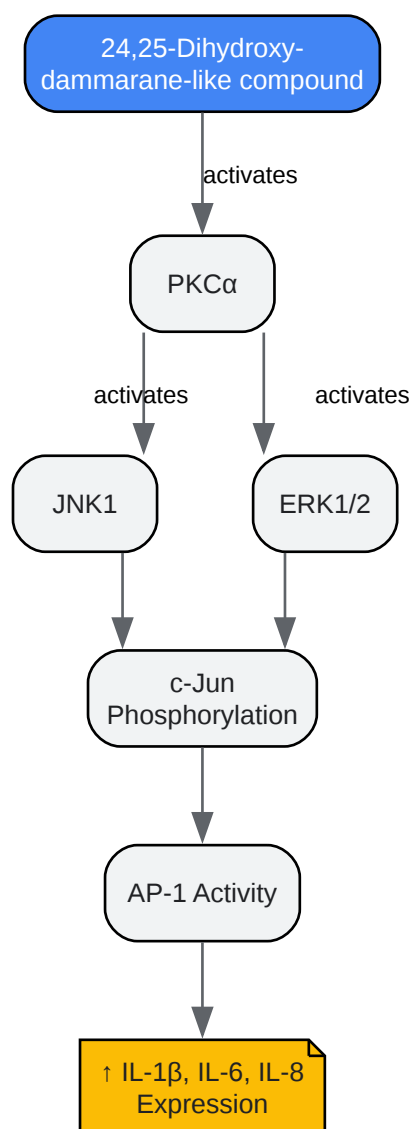
## Experimental Protocols

### Isolation of Dammarane Triterpenoids

While specific, detailed protocols for the isolation of (24R)-24,25-Dihydroxydammar-20-en-3-one from *Walsura robusta* and 20,24-Dihydroxydammar-25-en-3-one from *Betula platyphylla*

are not readily available in the reviewed literature, a general methodology for the isolation of triterpenoids from plant material can be described. The following is a representative workflow based on common phytochemical practices.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 20,24-Dihydroxydammar-25-en-3-one | 75069-59-9 | ADA06959 [biosynth.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]

- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. 20S,24S-dihydroxydammer-25-en-3-one | C30H50O3 | CID 21607677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["24,25-Dihydroxydammar-20-en-3-one CAS number and chemical data"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596337#24-25-dihydroxydammar-20-en-3-one-cas-number-and-chemical-data]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)